

Application Notes and Protocols: DSPC in Artificial Cell Membranes

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Compound of Interest

Compound Name: *Distearoylphosphatidylcholine*

CAS No.: *4539-70-2*

Cat. No.: *B179332*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1,2-distearoyl-sn-glycero-3-phosphocholine (DSPC) is a saturated phospholipid that serves as a critical component in the formulation of artificial cell membranes, including liposomes and lipid nanoparticles (LNPs) for drug and gene delivery.^{[1][2]} Its structure, featuring two saturated 18-carbon stearyl chains, results in a high phase transition temperature (approximately 55°C).^{[1][3]} This property confers a rigid and stable lipid bilayer at physiological temperatures, which is crucial for minimizing premature drug leakage and extending circulation times in vivo.^{[1][4]}

DSPC's ability to form stable, ordered, and impermeable membrane structures makes it an indispensable component in the development of effective drug delivery systems.^{[4][5]} It is a key ingredient in the lipid nanoparticle (LNP) formulations of FDA-approved mRNA vaccines.^{[1][6]} In these formulations, DSPC functions as a helper lipid, contributing to the structural integrity and stability of the nanoparticles.^{[1][7]}

This document provides detailed application notes and protocols for the use of DSPC in creating artificial cell membranes for research and drug development purposes.

Physicochemical Properties of DSPC

The selection of DSPC for artificial membranes is guided by its distinct physicochemical properties, which are summarized below.

Property	Value	Significance in Artificial Membranes	Reference
Phase Transition Temperature (T _m)	~55°C	Imparts rigidity and stability to the lipid bilayer at physiological temperatures (37°C), minimizing drug leakage.	[1]
Molecular Structure	Two saturated 18-carbon stearyl chains	Allows for tight packing of lipid molecules, leading to a highly ordered and cohesive membrane structure.	[1][4]
Bilayer Phase at 37°C	Gel phase (L β ')	Reduces the mobility of lipids and encapsulated cargo, enhancing overall stability.	[4]
Interaction with Cholesterol	Forms ordered domains	Modulates membrane fluidity and can enhance mechanical stability.	[8][9][10]

Applications of DSPC in Artificial Cell Membranes

DSPC is a versatile component used in various artificial membrane systems:

- **Liposome Drug Delivery Systems:** DSPC is a primary component in liposomes, which are lipid-based nanoparticles for targeted drug delivery. The stability and biocompatibility of DSPC make it ideal for encapsulating and protecting drugs from degradation.[2]
- **mRNA Vaccines and Gene Delivery:** DSPC is a crucial helper lipid in LNP formulations for mRNA vaccines, contributing to the structural integrity and stability of the nanoparticles that deliver genetic material.[1][6]
- **Membrane Mimetics:** DSPC is used to create artificial lipid bilayers that mimic the structure and properties of natural cell membranes. These are valuable for studying membrane-protein and drug-membrane interactions.[2]
- **Reconstitution of Signaling Pathways:** The stable platform provided by DSPC-containing membranes is essential for reconstituting membrane-associated signaling complexes to study their function.[4][11]

Experimental Protocols

Protocol 1: Preparation of DSPC-Containing Liposomes by Thin-Film Hydration and Extrusion

This is a widely used method for producing unilamellar vesicles of a defined size.

Materials:

- 1,2-distearoyl-sn-glycero-3-phosphocholine (DSPC)
- Cholesterol (Chol)
- 1,2-distearoyl-sn-glycero-3-phosphoethanolamine-N-[amino(polyethylene glycol)-2000] (DSPE-PEG2000) (optional)
- Drug to be encapsulated

- Organic solvent (e.g., chloroform, methanol)
- Hydration buffer (e.g., phosphate-buffered saline (PBS), citrate buffer)

Equipment:

- Round-bottom flask
- Rotary evaporator
- Vacuum pump
- Water bath or heating block
- Vortex mixer
- Liposome extruder with polycarbonate membranes (e.g., 100 nm pore size)
- Syringes

Procedure:

- Lipid Film Formation:
 - Dissolve DSPC and other lipids (e.g., a common molar ratio is DSPC:Cholesterol at 55:45) in an organic solvent in a round-bottom flask.
 - Attach the flask to a rotary evaporator and evaporate the solvent under reduced pressure at a temperature above the T_m of DSPC (e.g., 60-65°C) to form a thin lipid film.
- Hydration:
 - Pre-heat the hydration buffer (containing the hydrophilic drug for passive loading) to a temperature above the T_m of DSPC (e.g., 60-65°C).
 - Add the warm buffer to the flask and vortex to detach the lipid film, forming a milky suspension of multilamellar vesicles (MLVs).
- Extrusion (Size Reduction):

- Assemble the extruder with a polycarbonate membrane of the desired pore size (e.g., 100 nm).
- Pass the MLV suspension through the extruder multiple times (e.g., 11-21 times) at a temperature above the T_m of DSPC to form unilamellar vesicles (LUVs) of a uniform size.
- Drug Loading (for weakly basic drugs - Active Loading):
 - Establish a pH gradient by preparing liposomes in an acidic buffer (e.g., citrate buffer, pH 4) and then exchanging the external buffer with one of a higher pH (e.g., PBS, pH 7.4).
 - Incubate the liposomes with a concentrated solution of the drug at a temperature above the T_m of DSPC (e.g., 60°C).
- Purification:
 - Remove unencapsulated drug using size-exclusion chromatography or dialysis.

Protocol 2: Formation of Supported Lipid Bilayers (SLBs) by Vesicle Fusion

SLBs are robust models of cell membranes for surface-sensitive studies.[\[12\]](#)[\[13\]](#)

Materials:

- DSPC-containing small unilamellar vesicles (SUVs) prepared by sonication or extrusion.
- Hydrophilic substrate (e.g., silicon dioxide, glass)
- Buffer solution (e.g., PBS)

Equipment:

- Cleaning solution for substrate (e.g., Piranha solution - use with extreme caution)
- Incubation chamber
- Characterization instrument (e.g., Atomic Force Microscope, Quartz Crystal Microbalance)

Procedure:

- Substrate Preparation: Thoroughly clean the hydrophilic substrate to ensure uniform SLB formation.
- Vesicle Fusion:
 - Incubate the cleaned substrate with a suspension of DSPC-containing SUVs.[\[14\]](#)
 - The process is often facilitated by heating above the T_m of DSPC and the presence of divalent cations like Ca^{2+} to promote vesicle rupture and fusion on the surface.[\[12\]](#)
- Rinsing: Gently rinse the surface with buffer to remove any non-fused vesicles.
- Characterization: Verify the formation of a continuous and uniform bilayer using techniques like AFM or QCM-D.

Protocol 3: Generation of Giant Unilamellar Vesicles (GUVs) by Gel-Assisted Swelling

GUVs are micron-sized vesicles that are useful for microscopy studies.[\[15\]](#)[\[16\]](#)

Materials:

- DSPC lipid solution in chloroform/methanol.[\[16\]](#)
- Polyacrylamide (PAA) gel on a glass coverslip.[\[16\]](#)
- Swelling buffer (can be of physiological ionic strength).[\[16\]](#)

Equipment:

- Well plate
- Vacuum desiccator
- Micropipette

- Microscope (phase contrast or fluorescence if using labeled lipids)

Procedure:

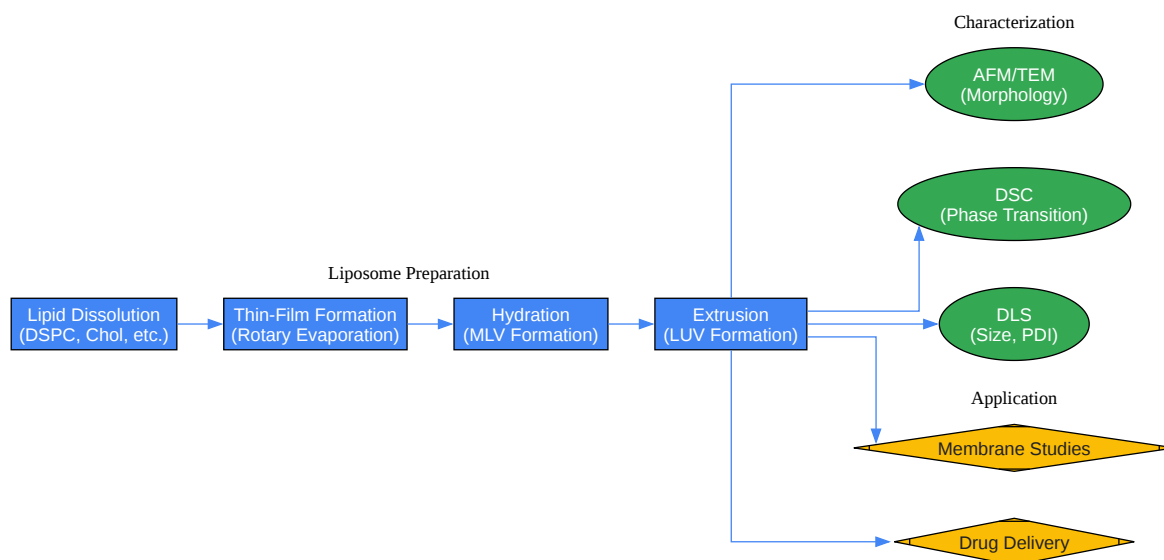
- Lipid Deposition: Evenly disperse the DSPC lipid solution onto the surface of a dried PAA gel.[\[16\]](#)
- Solvent Evaporation: Dry the lipid film under vacuum.[\[15\]](#)
- Hydration: Add the swelling buffer to the well containing the lipid-coated gel and incubate. GUVs will form and detach from the gel surface.[\[16\]](#)
- Collection: The free-floating GUVs can be collected from the buffer using a micropipette for observation.[\[16\]](#)

Characterization of DSPC-Based Artificial Membranes

Robust characterization is essential to ensure the quality and performance of artificial membranes.[\[17\]](#)

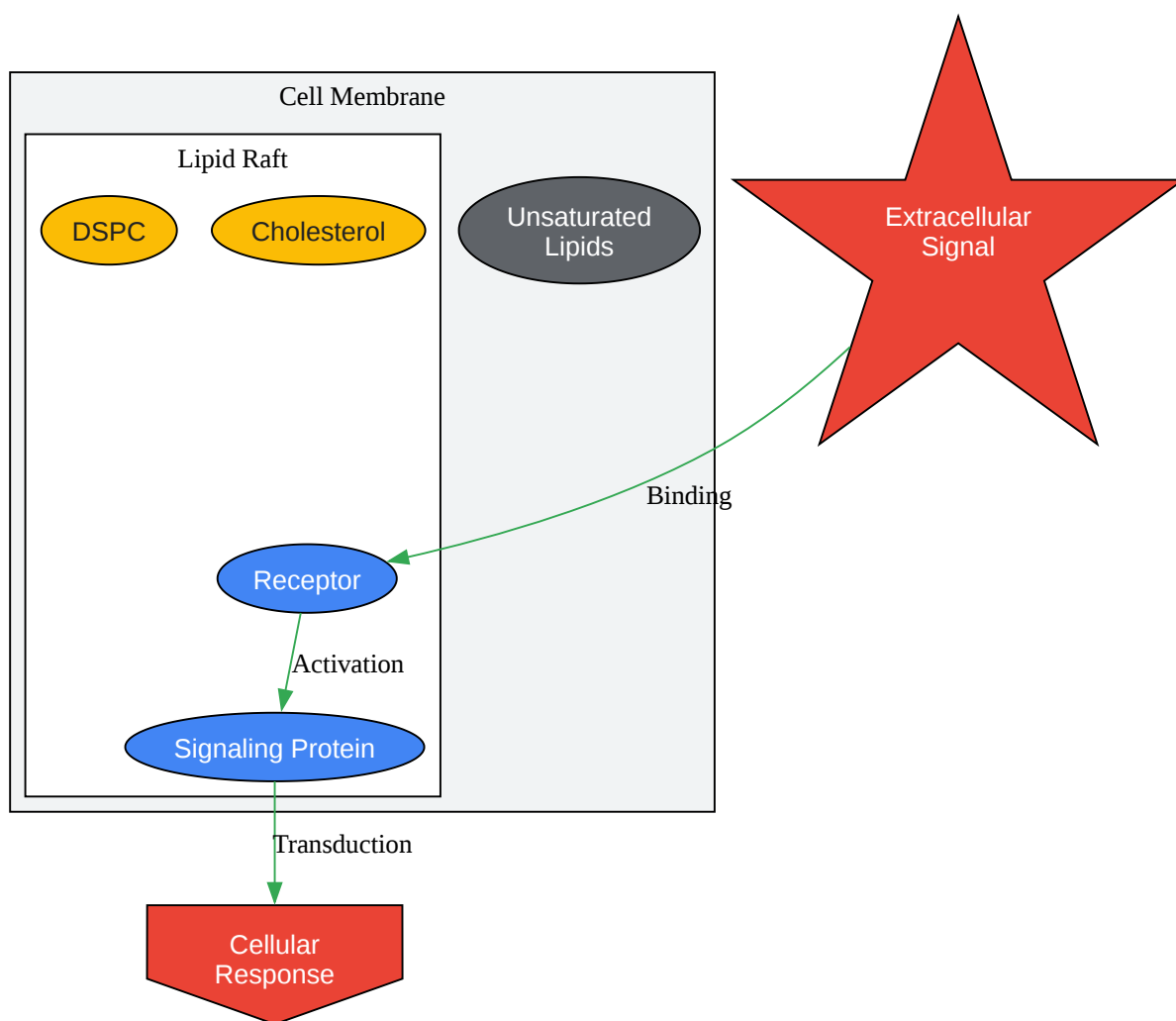
Parameter	Technique	Typical Values for DSPC-based systems	Reference
Particle Size and Polydispersity Index (PDI)	Dynamic Light Scattering (DLS)	Size: 50 - 200 nm (post-extrusion); PDI: < 0.2	[3]
Zeta Potential	DLS	Varies with buffer and surface modifications	[17]
Encapsulation Efficiency	Spectrophotometry or HPLC after liposome disruption	Variable, generally higher for hydrophilic drugs with active loading	[3]
Phase Transition Temperature (T _m)	Differential Scanning Calorimetry (DSC)	~55°C	[4][17]
Membrane Morphology and Integrity	Atomic Force Microscopy (AFM), Transmission Electron Microscopy (TEM)	Visualization of bilayer structure, domains, and defects	[18][19]
Membrane Permeability	In vitro release assays (e.g., using dialysis)	Low permeability for encapsulated molecules below T _m	[1][20]

Visualizations



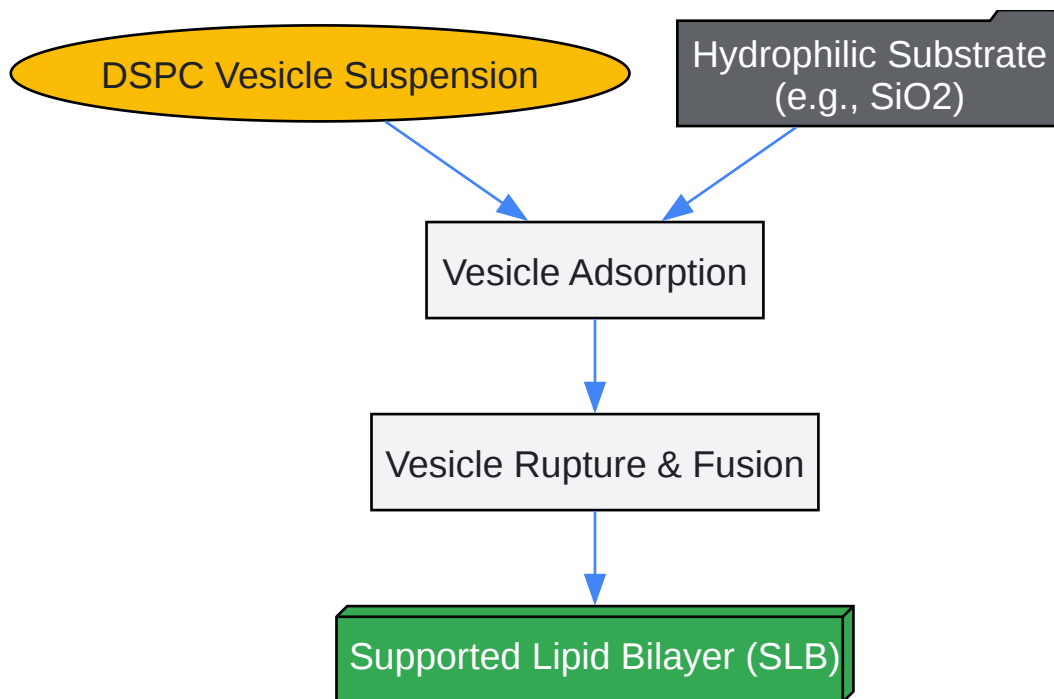
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Caption: Workflow for DSPC liposome preparation and characterization.



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Caption: DSPC in lipid rafts as a signaling platform.



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Caption: Formation of a DSPC supported lipid bilayer via vesicle fusion.

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